

Application Notes and Protocols for NMR-Based Structural Elucidation of Geninthiocin Analogues

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Compound of Interest

Compound Name: *Geninthiocin*

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This document provides a comprehensive guide to the application of Nuclear Magnetic Resonance (NMR) spectroscopy for the structural elucidation of **Geninthiocin** and its analogues. It includes detailed experimental protocols for key NMR techniques and summarized quantitative data for known analogues to facilitate comparison and characterization of new derivatives.

Introduction

Geninthiocin is a thiopeptide antibiotic with a complex 35-membered macrocyclic core, featuring oxazole and thiazole moieties and several non-proteinogenic amino acids.[1] Its analogues, such as Val-**Geninthiocin**, Ala-**geninthiocin**, and **Geninthiocins** C and D, exhibit variations in their amino acid sequence or side chains, which can significantly impact their biological activity.[2][3] High-resolution NMR spectroscopy is an indispensable tool for the de novo structural determination and comparative analysis of these complex natural products.[4] A combination of one-dimensional (1D) and two-dimensional (2D) NMR experiments allows for the unambiguous assignment of proton (^1H) and carbon (^{13}C) chemical shifts, elucidation of

through-bond and through-space correlations, and ultimately, the determination of the complete covalent structure and relative stereochemistry of these molecules.[5]

Data Presentation: ^1H and ^{13}C NMR Chemical Shifts

The following tables summarize the reported ^1H and ^{13}C NMR chemical shift data for **Geninthiocin** and its analogues, Val-**Geninthiocin** and Ala-**geninthiocin**. All data was recorded in DMSO- d_6 . Data for **Geninthiocins** C and D can be found in the Journal of Antibiotics.[3]

Table 1: ^1H and ^{13}C NMR Data for **Geninthiocin** and Val-**Geninthiocin**[6]

Unit	Position	Geninthiocin (¹³ C δ)	Geninthiocin (¹ H δ, J in Hz)	Val-Geninthiocin (¹³ C δ)	Val-Geninthiocin (¹ H δ, J in Hz)
Thiazole	C-2	163.1	-	163.0	-
C-4	149.4	-	149.4	-	
CH-5	126.7	8.49 (s)	126.6	8.49 (s)	
CO	159.9	-	159.8	-	
Threonine	NH	-	8.00 (d, 9.0)	-	8.00 (d, 9.2)
α-CH	57.7	4.60 (dd, 9.0, 3.0)	57.6	4.60 (dd, 9.0, 3.0)	
β-CH	67.2	4.28 (m)	67.1	4.28 (m)	
γ-CH ₃	20.4	1.14 (d, 6.2)	20.3	1.14 (d, 6.1)	
OH	-	4.98 (d, 5.5)	-	4.95 (d, 5.5)	
CO	168.7	-	168.6	-	
Oxazole (1)	NH	-	9.55 (s)	-	9.60 (s, br)
α-C	123.1	-	123.0	-	
β-CH	129.5	6.55 (q, 7.3)	129.2	6.53 (q, 7.0)	
γ-CH ₃	13.7	1.75 (d, 7.3)	13.6	1.74 (d, 7.0)	
CO	158.3	-	158.2	-	
Dehydroalanine (1)	NH	-	9.35 (s)	-	9.35 (s)
α-C	133.4	-	133.3	-	
β-CH ₂	103.6	5.86 (s), 6.45 (s)	103.5	5.85 (s), 6.44 (s)	
CO	163.6	-	163.5	-	

Hydroxyvaline/Valine	NH	-	8.25 (d, 9.0)	-	8.20 (d, 9.0)
α -CH	61.8	4.62 (d, 9.0)	57.9	4.15 (d, 9.0)	
β -C(H)	71.0	-	29.5	2.10 (m)	
γ -CH ₃	27.2	1.22 (s)	19.5	0.97 (d, 6.8)	
δ -CH ₃	26.1	1.20 (s)	18.5	0.95 (d, 6.8)	
CO	169.3	-	169.2	-	

Table 2: ¹H and ¹³C NMR Data for Ala-**geninthiocin**

Unit	Position	^{13}C δ	^1H δ , mult (J in Hz)
Thz-1	1	159.9	-
2	149.4c	-	
4	163.1	-	
6	126.9	8.49, s	
Thr-2	NH	-	8.02, d (8.7)
1	168.8	-	
2	57.8	4.61, dd (8.7, 3.1)	
3	67.3	4.29, m	
4	20.5	1.15, d (6.1)	
OH	-	5.02, d (5.4)	
Oxa-3	NH	-	9.63, br. s
1	158.4	-	
2	136.1	-	
4	159.4	-	
6	142.8	8.72, s	
7	123.1	-	
8	129.6	6.55, q (7.2)	
9	13.8	1.75, d (7.2)	
Deala-4	NH	-	9.39b, br. s
1	163.7	-	
2	133.4	-	
3a	103.7	5.88, s	
3b	6.46, s		

Hyval-5	NH	-	8.27, d (6.8)
1	169.4	-	
2	61.8	4.63, d (6.8)	
3	71.0	-	
4	27.3	1.23, s	
5	26.2	1.21, s	
Oxa-6	NH	-	9.65, br. s
1	159.5	-	
2	129.2	-	
4	155.2	-	
6	154.5	-	
7	128.6	-	
8a	105.7	5.66, s	
8b	6.11, s		
9	2.62, s		

Note: The full table for Ala-**geninthiocin** contains further assignments which can be found in the corresponding literature.

Experimental Protocols

The following are generalized yet detailed protocols for the key NMR experiments used in the structural elucidation of **Geninthiocin** analogues. These protocols are based on standard procedures for natural product analysis and may require optimization based on the specific instrument and sample concentration.

1. Sample Preparation

- Sample Quantity: Aim for 1-5 mg of the purified **Geninthiocin** analogue.

- **Solvent:** Dissolve the sample in approximately 0.5 mL of a suitable deuterated solvent. Deuterated dimethyl sulfoxide (DMSO- d_6) is a common choice for thiopeptides due to their good solubility in this solvent. Other solvents like methanol- d_4 or chloroform- d may also be used depending on the analogue's properties.
- **NMR Tube:** Use a high-quality 5 mm NMR tube. Ensure the tube is clean and dry before use.
- **Internal Standard:** For accurate chemical shift referencing, tetramethylsilane (TMS) is typically used ($\delta = 0.00$ ppm). If TMS is not compatible with the sample, the residual solvent peak can be used as a secondary reference (e.g., DMSO- d_6 at δ_H 2.50 and δ_C 39.52).

2. 1D 1H NMR Spectroscopy

- **Purpose:** To obtain an overview of the proton environment in the molecule, including chemical shifts, signal integrals (proton count), and coupling constants (J-values) which provide information about neighboring protons.
- **Protocol:**
 - Insert the sample into the NMR spectrometer.
 - Lock the spectrometer to the deuterium signal of the solvent.
 - Tune and match the probe for the 1H frequency.
 - Optimize the magnetic field homogeneity (shimming).
 - Set the following acquisition parameters (example for a 500 MHz spectrometer):
 - Pulse Program:zg30 or a similar single-pulse experiment.
 - Spectral Width (SW): 12-16 ppm (centered around 6-8 ppm).
 - Acquisition Time (AQ): 2-4 seconds.
 - Relaxation Delay (D1): 1-5 seconds (longer delays are needed for accurate integration).
 - Number of Scans (NS): 8-64, depending on the sample concentration.

- Acquire the Free Induction Decay (FID).
- Process the data: Apply a window function (e.g., exponential multiplication with a line broadening of 0.3 Hz), Fourier transform, phase correct, and baseline correct the spectrum.
- Reference the spectrum to TMS or the residual solvent peak.

3. 1D ^{13}C NMR Spectroscopy

- Purpose: To identify the number of unique carbon atoms and their chemical environments (e.g., carbonyl, aromatic, aliphatic).
- Protocol:
 - Keep the sample in the spectrometer after the ^1H experiment.
 - Tune and match the probe for the ^{13}C frequency.
 - Set the following acquisition parameters:
 - Pulse Program:zgpg30 or a similar proton-decoupled experiment.
 - Spectral Width (SW): 200-250 ppm (centered around 100-125 ppm).
 - Acquisition Time (AQ): 1-2 seconds.
 - Relaxation Delay (D1): 2 seconds.
 - Number of Scans (NS): 1024 or more, as ^{13}C is much less sensitive than ^1H .
 - Acquire and process the data similarly to the ^1H spectrum.

4. 2D ^1H - ^1H COSY (Correlation Spectroscopy)

- Purpose: To identify protons that are coupled to each other (typically through 2-3 bonds), which helps in tracing out spin systems within the molecule.
- Protocol:

- Use the same sample and basic setup as for the 1D experiments.
- Set up a COSY experiment using a standard pulse program (e.g., cosygpqf).
- Set the spectral width in both dimensions (F1 and F2) to be the same as the 1D ^1H spectrum.
- Acquisition parameters:
 - Time Domain Points (TD): 2048 in F2, 256-512 in F1.
 - Number of Scans (NS): 2-8 per increment.
- Acquire the 2D data.
- Process the data with appropriate window functions (e.g., sine-bell) in both dimensions, followed by Fourier transformation. Symmetrize the spectrum if necessary.

5. 2D ^1H - ^{13}C HSQC (Heteronuclear Single Quantum Coherence)

- Purpose: To identify direct one-bond correlations between protons and the carbon atoms they are attached to.
- Protocol:
 - Set up an HSQC experiment (e.g., hsqcedetgpsisp for multiplicity editing).
 - Set the spectral width in F2 (^1H dimension) as in the 1D ^1H spectrum.
 - Set the spectral width in F1 (^{13}C dimension) to cover the expected range of protonated carbons (e.g., 0-160 ppm).
 - Acquisition parameters:
 - TD: 1024 in F2, 256 in F1.
 - NS: 4-16 per increment.
 - Set the one-bond coupling constant (^1JCH) to an average value of 145 Hz.

- Acquire and process the 2D data.

6. 2D ^1H - ^{13}C HMBC (Heteronuclear Multiple Bond Correlation)

- Purpose: To identify long-range (2-3 bonds) correlations between protons and carbons. This is crucial for connecting spin systems and identifying quaternary carbons.
- Protocol:
 - Set up an HMBC experiment (e.g., hmbcgp1pndqf).
 - Set the spectral widths for ^1H and ^{13}C as in the HSQC experiment, but the ^{13}C range should be extended to include quaternary and carbonyl carbons (0-220 ppm).
 - Acquisition parameters:
 - TD: 2048 in F2, 512 in F1.
 - NS: 8-32 per increment.
 - Set the long-range coupling constant to an average value of 8 Hz.
 - Acquire and process the 2D data.

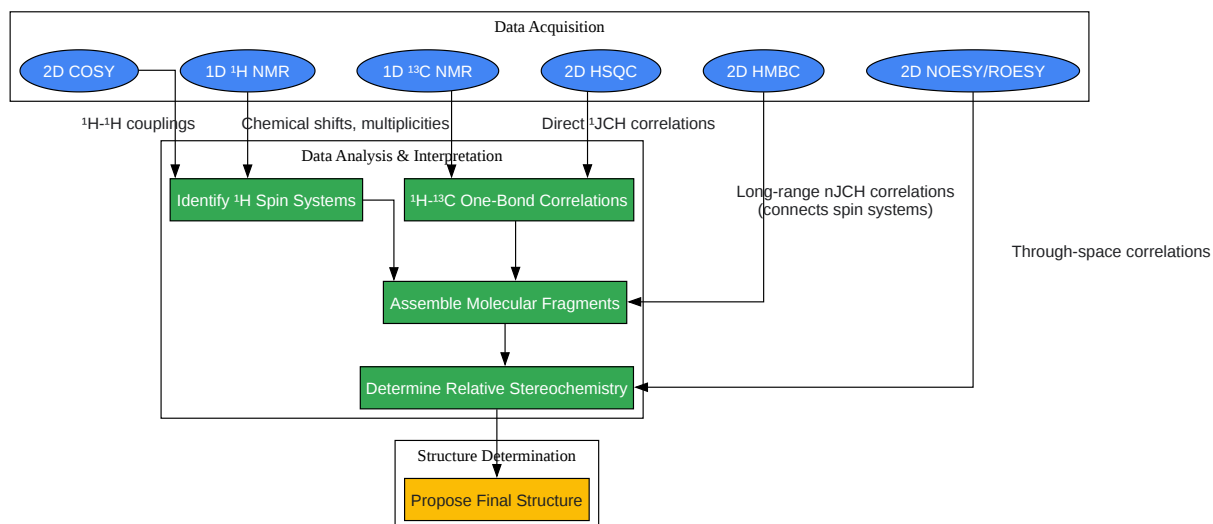
7. 2D NOESY/ROESY (Nuclear Overhauser Effect Spectroscopy / Rotating-frame Overhauser Effect Spectroscopy)

- Purpose: To identify protons that are close in space (through-space correlations), which is essential for determining the relative stereochemistry and 3D conformation of the molecule.
- Protocol:
 - Set up a NOESY or ROESY experiment (e.g., noesyphsw or roesyph.2).
 - Set the spectral widths in both dimensions as for the COSY experiment.
 - Acquisition parameters:
 - TD: 2048 in F2, 256-512 in F1.

- NS: 8-16 per increment.
- Mixing Time (d8): This is a critical parameter that needs to be optimized. For molecules of the size of **Geninthiocin**, a range of 200-800 ms is a good starting point.
- Acquire and process the 2D data.

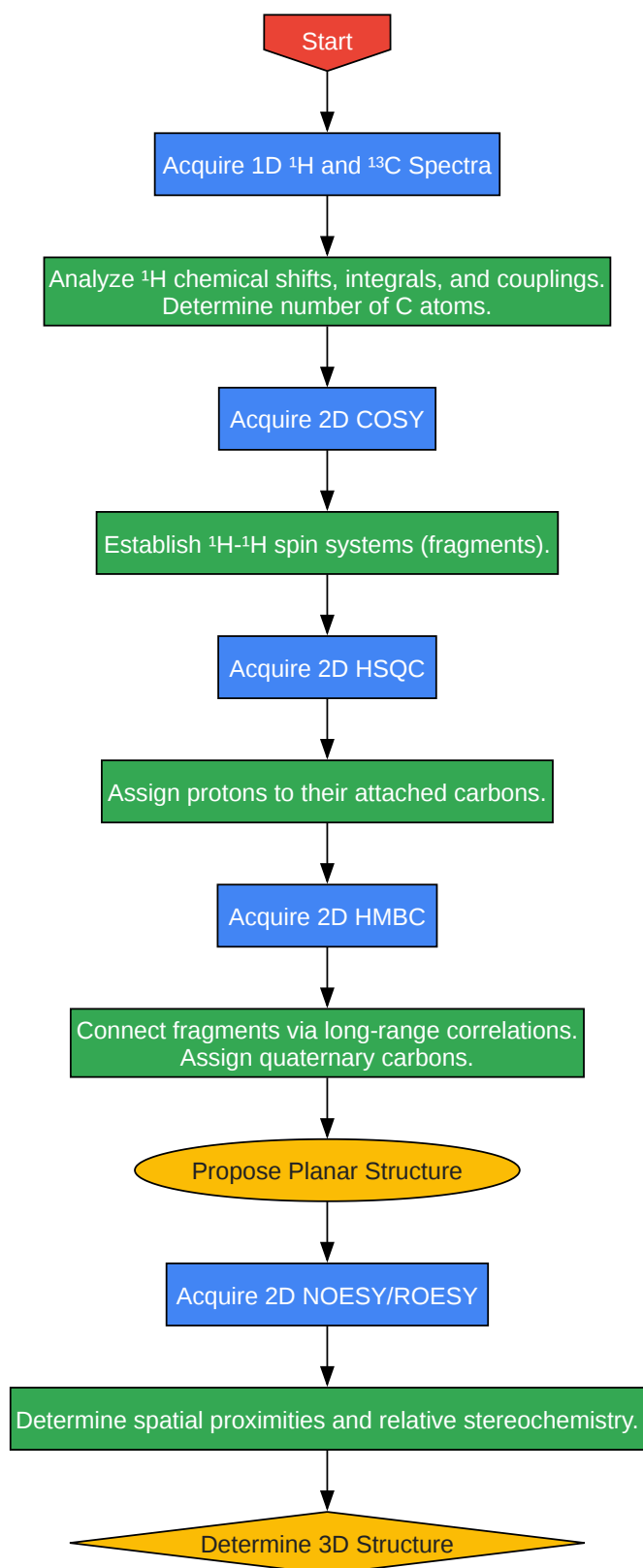
Mandatory Visualization

The following diagrams illustrate the general workflow for the structural elucidation of **Geninthiocin** analogues using NMR spectroscopy.



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Caption: Workflow for NMR-based structural elucidation.



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